

A Technical Guide to the Chemical Properties of Chromium(III) Trifluoride Trihydrate

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Compound of Interest

Compound Name: Chromium(3+) trifluoride trihydrate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Chromium(III) trifluoride trihydrate ($\text{CrF}_3 \cdot 3\text{H}_2\text{O}$) is an inorganic compound that presents as a green crystalline solid.^{[1][2][3]} As a hydrated form of chromium(III) fluoride, it exhibits distinct chemical and physical properties that make it a compound of interest in various scientific fields. Its applications range from catalysis in organic synthesis and materials science to potential uses in drug formulation.^{[2][4][5][6]} This technical guide provides an in-depth overview of the core chemical properties, experimental protocols, and potential applications of Chromium(III) trifluoride trihydrate, tailored for a scientific audience engaged in research and development.

Core Chemical and Physical Properties

The fundamental properties of Chromium(III) trifluoride trihydrate are summarized below. These quantitative data are essential for laboratory handling, experimental design, and safety considerations.

Property	Value	References
Chemical Formula	$\text{CrF}_3 \cdot 3\text{H}_2\text{O}$	[7][8][9]
Molecular Weight	163.037 g/mol	[2][8]
Appearance	Green or green-blue crystalline solid/powder	[1][3][7]
Odor	Odorless	[7][10]
Density	2.2 g/cm ³ (approx. 2.1 - 2.15 g/cm ³)	[1][2][3][7]
Melting Point	Decomposes before melting	[7]
Solubility in Water	Sparsely or slightly soluble	[1][2][7]
Solubility in other Solvents	Insoluble in alcohols; Soluble in HCl and HF	[1][2][3]
Stability	Stable under normal conditions; Hygroscopic	[7][10][11]
Chromium Oxidation State	+3	[5][7]

Structural and Spectroscopic Characterization

Crystal Structure

The crystal structure of green Chromium(III) trifluoride trihydrate has been determined through X-ray diffraction.[12] The chromium(III) ion is at the center of an octahedral coordination environment. In the trihydrate, the coordination sphere consists of a mix of fluoride ions and water molecules, forming the neutral complex $\text{fac}[\text{CrF}_3(\text{H}_2\text{O})_3]$. [13] This indicates that three fluoride ions and three water molecules are bound directly to the chromium center, occupying the faces of the octahedron.[13] The compound belongs to the rhombohedral crystal system. [12] The arrangement and hydrogen bonding between the coordinated water molecules and fluoride ions are critical to the stability of the crystal lattice.[13]

Spectroscopic Analysis

Spectroscopic methods such as Fourier Transform Infrared (FTIR) and Raman spectroscopy are essential for characterizing Chromium(III) trifluoride trihydrate. While detailed spectra are not widely published, these techniques are used to confirm the presence of coordinated water molecules through their characteristic vibrational modes (stretching and bending) and to identify the Cr-F bonds.^{[14][15]}

Reactivity and Stability

Chromium(III) trifluoride trihydrate is stable under standard temperature and pressure but is hygroscopic, meaning it readily absorbs moisture from the air.^{[7][10][11]} It should be stored in a tightly sealed container in a cool, dry place.^{[7][16]}

The compound is reactive with strong acids and bases.^[7] Contact with acids can liberate toxic hydrogen fluoride gas.^[10] It may also react slowly with water to form hydrofluoric acid.^[17]

Thermally, the trihydrate is less stable than its anhydrous form. Upon heating, it decomposes before it can reach a melting point.^[7] Thermal decomposition studies, often employing techniques like Thermogravimetric Analysis (TGA), are used to determine the temperatures at which the water molecules are lost.

Experimental Protocols

Synthesis of Chromium(III) Fluoride Hydrate

A common laboratory method for the synthesis of chromium(III) fluoride hydrate involves the reaction of a chromium(III) source with hydrofluoric acid.^{[1][2]}

Objective: To synthesize green Chromium(III) fluoride hydrate. Materials: Chromium(III) oxide hydrate (or Chromium(III) hydroxide), hydrofluoric acid (HF) (aqueous solution, typically 40-48%), distilled water, reaction vessel (Teflon or other HF-resistant material), heating source, filtration apparatus. Protocol:

- In a fume hood, carefully add a stoichiometric amount of chromium(III) oxide hydrate to a heated aqueous solution of hydrofluoric acid in an HF-resistant beaker.
- Stir the mixture continuously. The chromium(III) oxide hydrate will dissolve in the hot acid.^[1]
- Once the solid is fully dissolved, allow the solution to cool slowly.

- Green crystals of chromium(III) fluoride hydrate will precipitate from the solution.[1]
- Collect the crystals by filtration.
- Wash the crystals with a small amount of cold distilled water and allow them to dry in a desiccator.

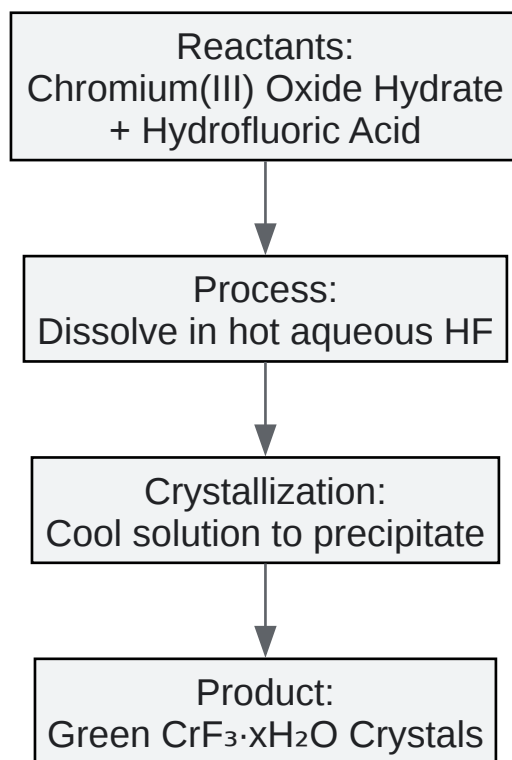


Diagram 1: Synthesis Workflow for CrF₃·xH₂O

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Caption: Synthesis Workflow for CrF₃·xH₂O.

Thermal Decomposition Analysis Workflow

The thermal stability and decomposition pathway of hydrates are critical parameters. Thermogravimetric Analysis (TGA) is the standard method for this investigation.

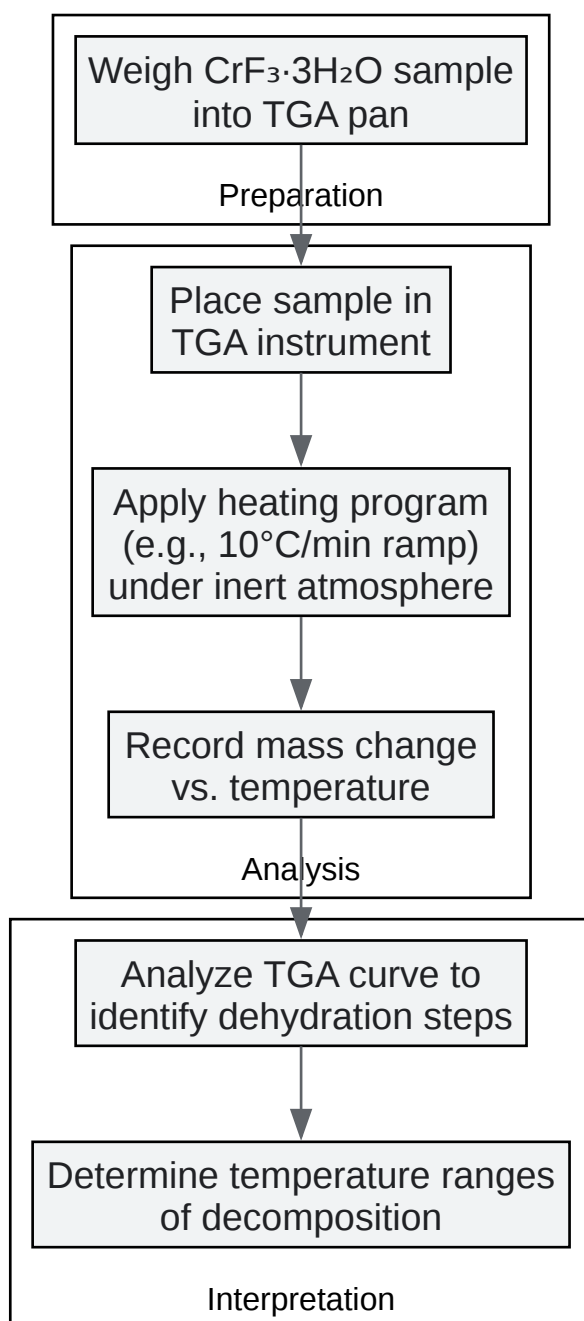


Diagram 2: TGA Experimental Workflow

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Caption: TGA Experimental Workflow.

Applications in Research and Drug Development

While traditionally used in textile dyeing and as a corrosion inhibitor, the properties of Chromium(III) trifluoride and its hydrates are relevant to modern research.[1][2]

- **Catalysis:** It serves as a catalyst for the fluorination of chlorocarbons and in other organic synthesis reactions.[2][4]
- **Materials Science:** The compound is used in developing advanced materials, such as specialty ceramics and coatings, due to its thermal and chemical stability.[4][6]
- **Pharmaceuticals:** There is emerging interest in its potential use in drug formulation and delivery systems.[4] While specific pathways are not yet elucidated, its properties could be leveraged to enhance the bioavailability or stability of therapeutic agents. As a trivalent chromium compound, it is related to an essential trace mineral, though its safety profile in formulations requires rigorous investigation.[18]

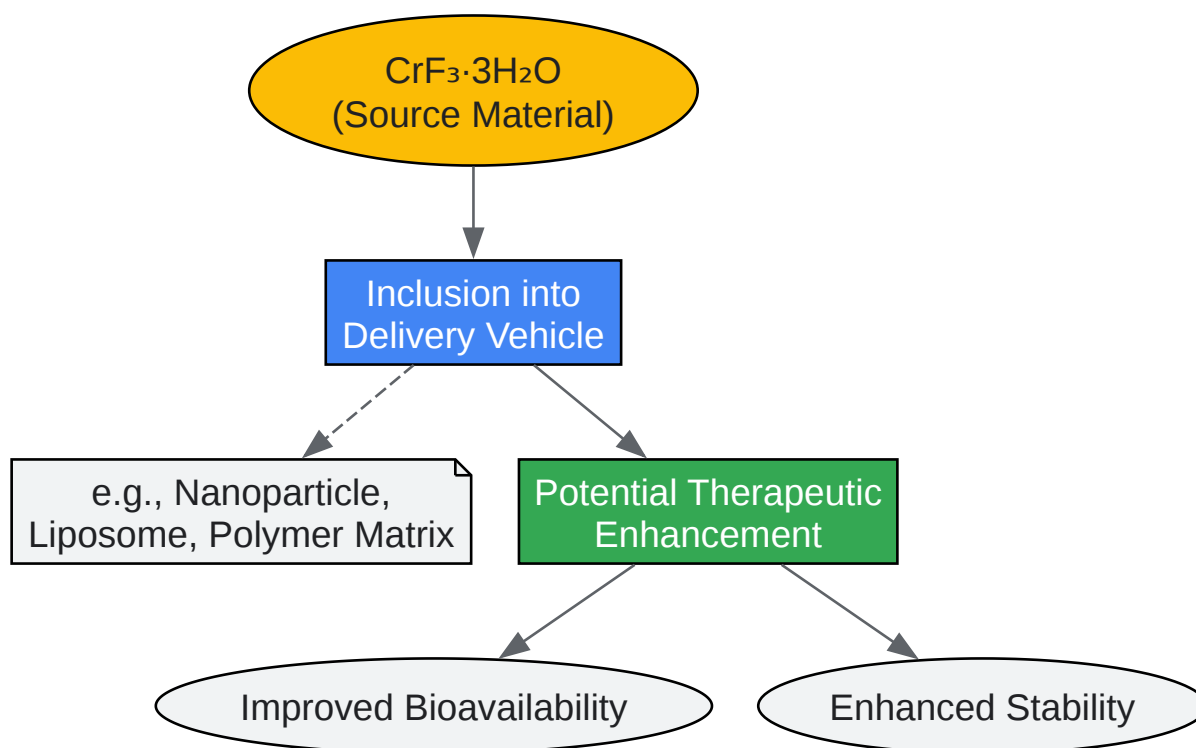


Diagram 3: Conceptual Role in Drug Delivery

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Caption: Conceptual Role in Drug Delivery.

Safety and Handling

Chromium(III) trifluoride trihydrate is a hazardous substance that requires careful handling.

- Hazards: It is harmful if swallowed, inhaled, or in contact with skin.[8][10][19] It is classified as causing severe skin burns and serious eye damage.[8][10][19][20] It may also cause respiratory irritation.[10]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, safety goggles, and face shield when handling.[10][16] Use a NIOSH/MSHA approved respirator if dust is generated.[10][19]
- Storage: Store locked up in a cool, dry, and well-ventilated area.[10][16] Keep containers tightly closed. Store separately from incompatible materials such as strong acids and oxidizing agents.[10][19]
- First Aid: In case of contact with eyes or skin, rinse immediately and cautiously with plenty of water for at least 15 minutes and seek immediate medical attention.[10] If inhaled, move the person to fresh air.[16] If swallowed, rinse mouth and do NOT induce vomiting; call a poison center or doctor immediately.[10][16]

Conclusion

Chromium(III) trifluoride trihydrate is a well-defined inorganic compound with a distinct set of chemical and physical properties. Its octahedral structure, reactivity with acids, and thermal decomposition characteristics are key to its behavior. For researchers and drug development professionals, while its primary applications have been industrial, its potential role in catalysis and as a component in advanced materials, including pharmaceutical formulations, warrants further investigation. Strict adherence to safety protocols is mandatory when working with this corrosive and toxic compound.

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